

An In-depth Technical Guide to 2,4-Dichlorobenzotrifluoride

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Compound of Interest

Compound Name: 2,4-Dichlorobenzotrifluoride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, weight, and physicochemical properties of **2,4-Dichlorobenzotrifluoride**, a key chemical intermediate in the pharmaceutical and agrochemical industries.

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **2,4-Dichlorobenzotrifluoride**.

Property	Value	Source(s)
Molecular Weight	215.00 g/mol	[1][2][3][4][5][6][7]
Molecular Formula	C ₇ H ₃ Cl ₂ F ₃	[1][3][7][8][9]
CAS Number	320-60-5	[1][2][3][10]
Density	1.484 g/mL at 25 °C	[1][6][8]
Boiling Point	117-118 °C	[1][6][8][10]
Melting Point	-26 °C	[4]
Refractive Index	n ₂₀ /D 1.481	[1][6][8][10]
Appearance	Colorless liquid	[8]
Water Solubility	8.670 mg/L	
Flash Point	72 °C	[8]

Molecular Structure and Identification

2,4-Dichlorobenzotrifluoride is an aromatic organic compound.[9] Its structure consists of a central benzene ring substituted with two chlorine atoms and one trifluoromethyl (-CF₃) group. The numerical prefixes "2,4-" indicate the positions of the chlorine atoms on the benzene ring relative to the trifluoromethyl group, which is designated at position 1.

Key Identifiers:

- IUPAC Name: 2,4-Dichloro-1-(trifluoromethyl)benzene[11]
- Synonyms: 2,4-Dichloro- α,α,α -trifluorotoluene, 2,4-DCBTF, 1,3-Dichloro-4-(trifluoromethyl)benzene.[3][5][6][11]
- InChI: 1S/C7H3Cl2F3/c8-4-1-2-5(6(9)3-4)7(10,11,12)/h1-3H[4][6][11][7]
- SMILES: FC(F)(F)c1ccc(Cl)cc1Cl[6]

The diagram below illustrates the molecular structure.

Caption: Molecular structure of **2,4-Dichlorobenzotrifluoride**.

Experimental Protocols & Synthesis

While detailed, step-by-step experimental protocols for the use of **2,4-Dichlorobenzotrifluoride** are specific to individual research and development projects and are not available in public literature, general synthesis methods have been described.

Preparation Methods: Two noted synthesis routes are:

- From p-Chlorotoluene: This method involves the chlorination, side-chain chlorination, and subsequent fluorination of p-chlorotoluene.[8]
- From m-Dichlorobenzene: Preparation can also be achieved through the fluorination of m-dichlorobenzene in the presence of carbon tetrachloride.[8]

This compound serves as a crucial building block in organic synthesis, particularly as a pharmaceutical and pesticide intermediate.[9] Its high purity, often exceeding 99%, is critical for these applications.[9]

Stability and Reactivity

2,4-Dichlorobenzotrifluoride is stable under normal conditions.[3] However, it is a combustible liquid and should be kept away from open flames and hot surfaces.[3]

- Incompatible Materials: It should not be mixed with strong oxidizing agents or strong bases. [3]
- Hazardous Decomposition Products: Upon decomposition, it can release hazardous substances including carbon monoxide (CO), carbon dioxide (CO₂), gaseous hydrogen fluoride (HF), and hydrogen chloride (HCl).[3]

For detailed handling and safety information, consult the Safety Data Sheet (SDS).[3]

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